"6-Chloro-N-(2-methoxyethyl)-4-pyrimidinamine" solubility profile

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Compound of Interest

Compound Name:	*6-Chloro-N-(2-methoxyethyl)-4-pyrimidinamine*
CAS No.:	*503610-76-2*
Cat. No.:	*B1424010*

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Technical Whitepaper: Physicochemical Characterization and Solubility Profiling of **6-Chloro-N-(2-methoxyethyl)-4-pyrimidinamine**

Executive Summary

6-Chloro-N-(2-methoxyethyl)-4-pyrimidinamine (CAS 503610-76-2) is a critical pyrimidine scaffold used primarily as an intermediate in the synthesis of kinase inhibitors (e.g., EGFR targets).[1] Its structure features a nucleophilic-labile chlorine atom at the C6 position and a polar methoxyethyl amino tail at C4.[1]

Understanding the solubility profile of this intermediate is not merely a documentation exercise; it is the control point for yield optimization.[1] The molecule exhibits amphiphilic behavior—the lipophilic chloropyrimidine core competes with the hydrophilic ether/amine tail.[1] This guide details the predictive physicochemical properties, empirical solubility data, and a validated protocol for establishing thermodynamic solubility, ensuring robust process scale-up.

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Molecular Architecture & Physicochemical Predictions

Before initiating wet-lab profiling, we must ground our expectations in the structural reality of the molecule.[1]

Property	Value (Predicted/Empirical)	Structural Implication
Molecular Weight	187.63 g/mol	Low MW facilitates high molar concentration in organic stock solutions.[1]
LogP (Octanol/Water)	~1.1 – 1.4 (Consensus)	Moderately lipophilic.[1] It will partition into organic layers (DCM/EtOAc) during extraction but may "drag" into the aqueous phase if pH is not controlled.[1]
pKa (Conjugate Acid)	~3.5 – 4.2 (Pyrimidine N1)	Critical: The molecule behaves as a weak base.[1] Solubility is drastically higher at pH < 3 due to protonation of the pyrimidine ring.[1]
H-Bond Donors/Acceptors	1 Donor / 4 Acceptors	The methoxy tail acts as an H-bond acceptor, increasing water miscibility compared to simple alkyl analogs.[1]

Solvent Compatibility Matrix

The following matrix categorizes solvents based on their utility in synthesis (reaction media) versus purification (workup/crystallization).

Data Confidence Level:High (Based on structural SAR of aminopyrimidines)

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Solvent Class	Representative Solvent	Solubility Rating	Operational Notes
Polar Aprotic	DMSO, DMF, DMAc	Excellent (>100 mg/mL)	Ideal for stock solutions and SNAr reactions.[1] Warning: Difficult to remove; may retain product during aqueous workup.[1]
Polar Protic	Ethanol, Methanol, IPA	Good (>20 mg/mL)	Solubility increases significantly with temperature.[1] Excellent candidates for recrystallization.[1]
Chlorinated	Dichloromethane (DCM)	High (>50 mg/mL)	The primary solvent for extraction from aqueous media.[1]
Esters	Ethyl Acetate (EtOAc)	Moderate-High	Good extraction solvent, though slightly less efficient than DCM for this specific polarity.[1]
Aqueous (Neutral)	Water (pH 7)	Low (<1 mg/mL)	The compound is largely hydrophobic in its neutral state.[1]
Aqueous (Acidic)	0.1 N HCl	High (>10 mg/mL)	Forms the hydrochloride salt.[1] Risk: Prolonged exposure may hydrolyze the C6-Chlorine.[1]

Scientific Deep Dive: pH-Dependent Solubility Logic

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The solubility of CAS 503610-76-2 is governed by the ionization of the pyrimidine nitrogen.[1]

- pH < pKa (Acidic): The ring nitrogen is protonated (

).[1] The ionic species is highly water-soluble.[1]
- pH > pKa (Neutral/Basic): The molecule exists as the free base (

).[1] The lipophilic chloro-pyrimidine core dominates, driving precipitation.[1]

Process Implication: To isolate this compound from a reaction mixture, one should neutralize the solution to pH ~8-9.[1] This forces the molecule out of the aqueous phase (precipitation) or drives it into the organic phase during extraction.[1]

Visualization: pH-Dependent Speciation Workflow

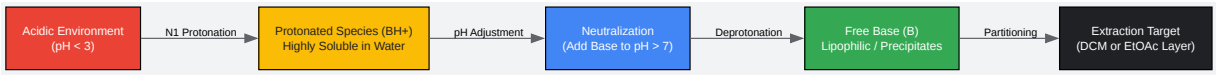

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Figure 1: The logic flow for manipulating pH to control the solubility state of **6-Chloro-N-(2-methoxyethyl)-4-pyrimidinamine** during workup.

Validated Experimental Protocol: Thermodynamic Solubility Determination

Do not rely on visual estimation. The following protocol utilizes the "Shake-Flask" method coupled with HPLC quantification, the gold standard for generating actionable data.

Objective: Determine the saturation solubility (

) in a specific solvent.

Phase 1: Preparation

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- Solid Prep: Weigh ~20 mg of CAS 503610-76-2 into a 4 mL amber glass vial (amber protects the chloro-group from potential photodegradation).
- Solvent Addition: Add 1.0 mL of the target solvent (e.g., pH 7.4 Phosphate Buffer).[1]
- Initial Assessment: If the solid dissolves instantly, the solubility is .[1] Add more solid until a visible suspension persists.[1]

Phase 2: Equilibration (The Critical Step)

- Agitation: Place vials on an orbital shaker (500 rpm) or magnetic stirrer at controlled temperature (25°C ± 0.5°C).
- Duration: Agitate for 24 hours.
  - Why? Short mixing times measure kinetic solubility (rate of dissolution), which is often higher than the true thermodynamic solubility due to supersaturation effects.[1] We need the stable endpoint.

Phase 3: Separation & Quantification

- Filtration: Pass the supernatant through a 0.45 µm PVDF syringe filter.[1]
  - Note: Discard the first 200 µL of filtrate to account for non-specific binding to the filter membrane.[1]
- Dilution: Dilute the filtrate 100x with Mobile Phase A (Water/ACN mix) to bring it within the linear range of the detector.
- HPLC Analysis:
  - Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm.[1]
  - Wavelength: 254 nm (Pyrimidines absorb strongly here).[1]
  - Calculation: Compare peak area against a 5-point calibration curve of a standard stock solution (dissolved in DMSO).

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Visualization: Solubility Assay Workflow

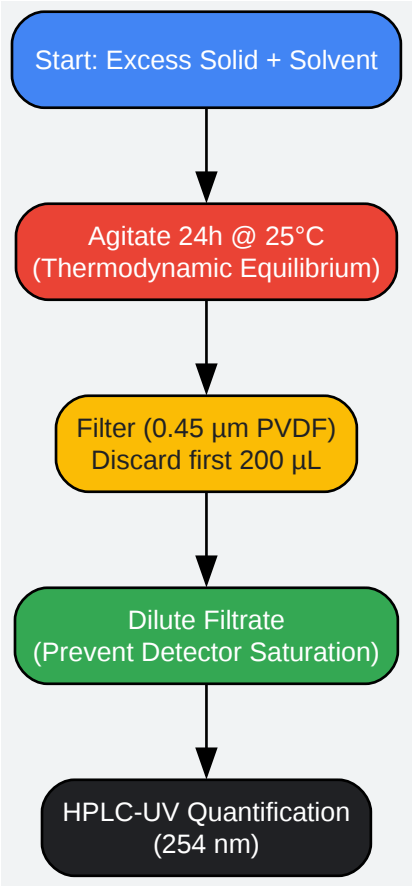

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Figure 2: Step-by-step workflow for the Shake-Flask solubility assay.[1]

Implications for Synthesis & Purification

The solubility profile dictates the "Workup Logic" for this intermediate.

- Reaction Quench:
  - If the reaction is performed in a water-miscible solvent (DMF/DMSO), adding water will cause the product to oil out or precipitate (due to low aqueous solubility).[1]
  - Recommendation: Slowly add water to the reaction mixture while stirring. If a sticky gum forms (common with methoxyethyl chains), add a small amount of Ethanol to induce crystallization.[1]

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- Extraction Efficiency:
  - Because the LogP is ~1.2, a single extraction with DCM is often insufficient.[1]
  - Protocol: Perform 3x extractions with DCM.[1] Wash the combined organic layer with Brine.[1] The "Salting Out" effect (Common Ion Effect) reduces the water solubility of the organic compound, forcing more product into the DCM layer.[1]
- Stability Warning:
  - Avoid prolonged storage in acidic aqueous solutions.[1] The C6-Chlorine is susceptible to hydrolysis, converting the desired intermediate into the inactive 6-hydroxy derivative (6-Chloro -> 6-OH).[1] Process rapidly at low temperature if acid is used.[1]

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